

2,2-Dibromobutane chemical and physical properties

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Compound of Interest

Compound Name: 2,2-Dibromobutane

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An In-depth Technical Guide to 2,2-Dibromobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, reactivity, and experimental protocols related to **2,2-dibromobutane**. The information is intended to support research, development, and drug discovery activities.

Chemical and Physical Properties

2,2-Dibromobutane is a halogenated hydrocarbon with the molecular formula C4H8Br2.[1][2][3] The following tables summarize its key physical and chemical properties.

Table 1: Identifiers and Molecular Properties



Property	Value	Source
IUPAC Name	2,2-dibromobutane	[2]
CAS Number	50341-35-0	[1][2][3]
Molecular Formula	C4H8Br2	[1][2][3]
Molecular Weight	215.916 g/mol	[1][3]
Canonical SMILES	CCC(C)(Br)Br	[2]
InChlKey	XWDSASBQVXXTNE- UHFFFAOYSA-N	[2][4]

Table 2: Physical Properties

Property	Value	Conditions	Source
Boiling Point	145 °C	at 760 mmHg	[1][5]
Melting Point	-25.98 °C	(estimate)	[1]
Density	1.784 g/cm ³	[1]	
Refractive Index	1.4990	[1]	
Vapor Pressure	6.26 mmHg	at 25 °C	[1]
Flash Point	26.1 °C	[1]	

Table 3: Computed Properties

Property	Value	Source
LogP	2.90240	[1]
PSA	0.00000	[1]

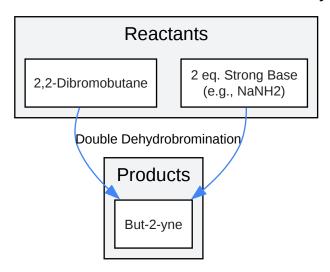
Reactivity and Synthetic Pathways



2,2-Dibromobutane, as a geminal dihalide, undergoes characteristic reactions, primarily elimination reactions.[6] When treated with a strong base, it can undergo a double dehydrobromination to form alkynes.[6][7]

A notable reaction is the formation of but-2-yne when **2,2-dibromobutane** is treated with two equivalents of a strong base like sodium amide (NaNH2).[7] The reaction proceeds through a two-step elimination (E2) mechanism.[6][7]

Reaction of 2,2-Dibromobutane to But-2-yne



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Figure 1: Reaction pathway of 2,2-Dibromobutane.

Experimental Protocols

This protocol describes a general procedure for the synthesis of **2,2-dibromobutane** via the hydrobromination of but-2-yne.

Materials:

- But-2-yne
- Hydrogen bromide (HBr), 2 equivalents
- Anhydrous solvent (e.g., acetic acid)



- Round-bottom flask
- Gas dispersion tube
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

- Set up a round-bottom flask with a magnetic stirrer in an ice bath.
- Dissolve but-2-yne in the anhydrous solvent within the flask.
- Bubble hydrogen bromide gas through the solution using a gas dispersion tube.
- Monitor the reaction progress using a suitable analytical technique (e.g., GC-MS or NMR).
- Once the reaction is complete, quench the reaction by pouring the mixture into water.
- Extract the product with an organic solvent (e.g., diethyl ether).
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **2,2-dibromobutane**.
- Purify the product by distillation.



Dissolve in Anhydrous Solvent React with 2 eq. HBr Monitor Reaction (GC-MS/NMR) Quench with Water Extract with Organic Solvent Wash Organic Layer Dry Organic Layer Concentrate under Reduced Pressure Purify by Distillation End: 2,2-Dibromobutane

Synthesis Workflow for 2,2-Dibromobutane

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Figure 2: Synthesis workflow of 2,2-Dibromobutane.



This protocol outlines a general procedure for the double dehydrobromination of **2,2-dibromobutane** to an alkyne using a strong base.[6]

Materials:

- 2,2-Dibromobutane
- Strong base (e.g., sodium amide, potassium tert-butoxide)
- Anhydrous solvent (e.g., THF or DMSO)
- Inert atmosphere (e.g., Nitrogen or Argon)
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer

Procedure:

- Set up the reaction apparatus under an inert atmosphere.[6]
- Dissolve **2,2-dibromobutane** in the anhydrous solvent in the flask.[6]
- Carefully add the strong base to the solution.
- Heat the reaction mixture to reflux and monitor its progress by TLC or GC analysis.
- Upon completion, cool the reaction mixture and quench it carefully with water or an ammonium chloride solution.[6]
- Extract the product with an organic solvent.[6]
- Dry the organic layer and concentrate it to yield the crude alkyne, which can be further purified by distillation.[6]

Analytical Workflow

A general workflow for the analysis and characterization of **2,2-dibromobutane** is presented below. This typically involves spectroscopic methods to confirm the structure and purity of the compound.



Analytical Workflow for 2,2-Dibromobutane Sample of 2,2-Dibromobutane NMR Spectroscopy (1H, 13C) Mass Spectrometry (GC-MS) Infrared Spectroscopy (e.g., GC) Data Analysis and Structure Confirmation

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